

# Strategic Sourcing & Technical Profile: 4-Phenylcyclohexanecarbaldehyde

**Author:** BenchChem Technical Support Team. **Date:** March 2026

## Compound of Interest

Compound Name:	4-Phenylcyclohexanecarbaldehyde
CAS No.:	1466-74-6
Cat. No.:	B075294

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## Executive Summary

**4-Phenylcyclohexanecarbaldehyde** (CAS: 1466-74-6) is a critical bicyclic building block used primarily in the synthesis of liquid crystal mesogens and pharmaceutical intermediates (specifically for GPCR ligands and dopamine agonists).[1][2] Its structural rigidity, provided by the cyclohexane ring, makes it an ideal scaffold for defining spatial orientation in bioactive molecules.[1]

This guide analyzes the technical specifications, industrial synthesis routes, supply chain dynamics, and pricing structures necessary for informed R&D and procurement decisions.

## Technical Specifications & Chemical Identity

The stereochemistry of this molecule is its most critical quality attribute. The trans-isomer is thermodynamically more stable and is the required form for most liquid crystal and pharmaceutical applications due to its linear, planar conformation which favors receptor binding and mesophase formation.[2]

Property	Specification
CAS Number	1466-74-6 (General), 126781-72-4 (cis/trans specific)
IUPAC Name	4-Phenylcyclohexane-1-carbaldehyde
Molecular Formula	C <sub>13</sub> H <sub>16</sub> O
Molecular Weight	188.27 g/mol
Appearance	Colorless to pale yellow liquid or low-melting solid
Boiling Point	~145°C at 0.5 mmHg (Predicted)
Solubility	Soluble in DCM, THF, Ethyl Acetate; Insoluble in water
Stability	Air Sensitive: Aldehydes oxidize to carboxylic acids. <sup>[1][2][3]</sup> Store under Argon/Nitrogen at -20°C.
Key Impurities	4-Phenylcyclohexanecarboxylic acid (Oxidation product), 4-Phenylcyclohexanone (Starting material)

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*Critical Note on Stereochemistry: Commercial samples often exist as a mixture of cis and trans isomers. For high-performance applications (e.g., liquid crystals), a trans purity of >95% is typically required.<sup>[1]</sup> The trans isomer places both the phenyl and formyl groups in equatorial positions, minimizing steric strain.*

## Strategic Applications in Drug Development Pharmaceutical Intermediates

The 4-phenylcyclohexyl moiety acts as a lipophilic spacer that mimics the spatial arrangement of biphenyl systems but with different metabolic and solubility profiles.[2]

- Reductive Amination Precursor: The aldehyde function is readily converted to amines via reductive amination (using  $\text{NaBH}(\text{OAc})_3$ ). These amines are structural analogs to the tail groups found in dopamine agonists like Rotigotine or antipsychotics like Cariprazine.
- GPCR Ligands: The rigid cyclohexane spacer is used to position pharmacophores at precise distances in NPY Y5 receptor antagonists and various orphan GPCR ligands.

## Liquid Crystal Engineering

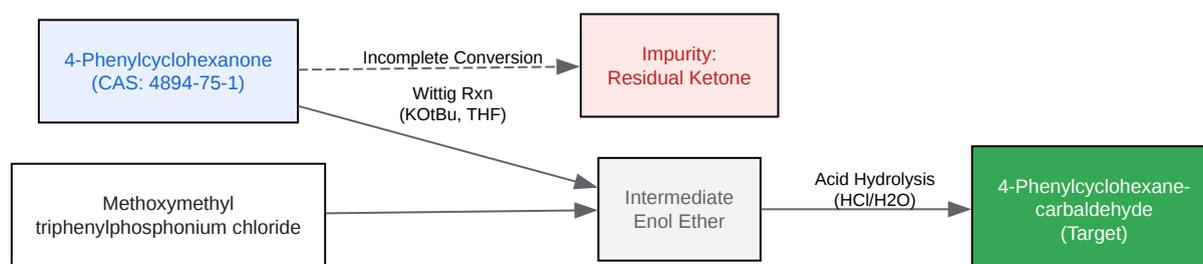
In the materials science sector, this aldehyde is a precursor to phenylcyclohexyl-based mesogens.[2] The aldehyde group allows for the attachment of flexible alkyl tails or polar head groups (via Wittig or Grignard reactions) essential for nematic phase stability.

## Synthesis & Manufacturing Routes

Understanding the synthesis is vital for assessing impurity profiles. The two dominant routes are the Homologation of the Ketone and the Reduction of the Nitrile/Acid.

### Route A: Homologation (The "Wittig" Route)

This is the most common lab-scale route, starting from the widely available 4-phenylcyclohexanone (CAS: 4894-75-1).[1][2]



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Figure 1: Synthesis via Wittig homologation.<sup>[1][2]</sup> This route extends the carbon chain by one unit.

## Route B: Catalytic Hydrogenation (Industrial)

For bulk manufacturing, the reduction of biphenyl-4-carboxaldehyde or 4-phenylbenzoic acid derivatives is preferred to avoid phosphorus waste.<sup>[1][2]</sup>

- Step 1: Hydrogenation of the aromatic ring (typically requires Rh or Ru catalysts).<sup>[4]</sup>
- Step 2: Isomerization to the thermodynamic trans product using base (e.g., NaOMe/MeOH).

## Supply Chain Landscape & Pricing

### Supplier Tiering<sup>[1][2]</sup>

- Tier 1 (Catalog/R&D): Sigma-Aldrich (Merck), TCI Chemicals, Alfa Aesar.<sup>[1][2]</sup>
  - Pros: High reliability, detailed CoA, verified stereochemistry.
  - Cons: High unit cost (\$).<sup>[2]</sup>
- Tier 2 (Specialty Aggregators): BLD Pharm, Combi-Blocks, ChemScene.<sup>[1][2]</sup>
  - Pros: Good balance of price and quality, often stock gram-scale quantities.<sup>[1][2]</sup>
  - Cons: Lead times can vary if stock is in regional warehouses (e.g., China to US/EU).<sup>[2]</sup>
- Tier 3 (Bulk Manufacturers): Custom synthesis houses in China/India.<sup>[2]</sup>
  - Pros: Lowest cost for >1kg orders.<sup>[1][2]</sup>
  - Cons: Requires strict QC validation (NMR/GC) to ensure trans purity.<sup>[2]</sup>

## Market Pricing Estimates (2025)

Pricing is highly dependent on purity (>97% vs >95%) and stereochemical definition.<sup>[2]</sup>

Scale	Estimated Price Range (USD)	Supplier Type
1 g	\$25 - \$45	Catalog (Sigma/TCI)
5 g	\$80 - \$120	Catalog
25 g	\$150 - \$250	Specialty (BLD/Combi)
100 g	\$400 - \$600	Specialty
1 kg	\$1,500 - \$2,500	Bulk/Custom Synthesis

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*Procurement Tip: The starting material, 4-Phenylcyclohexanone (CAS: 4894-75-1), is significantly cheaper (~\$80 for 10g).[1][2] If your lab has synthetic capacity, buying the ketone and performing the Wittig homologation (Route A) is a cost-effective strategy for needs >50g.[2]*

## Procurement & Handling Protocols

### Quality Control Checklist

When receiving a shipment, verify the following immediately:

- Appearance: Should be clear/pale yellow.[1][2] Dark brown indicates oxidation or polymerization.[1][2]
- H-NMR: Check the aldehyde proton signal (~9.6-9.8 ppm).
  - Trans-isomer: Aldehyde proton appears as a doublet ( $J \approx 1-2$  Hz) due to coupling with the axial H1.[2]
  - Cis-isomer: Aldehyde proton appears as a singlet or broad peak.[2]
- Purity: Ensure <1% 4-phenylcyclohexanecarboxylic acid (broad OH peak in NMR).

## Storage[1][2]

- Atmosphere: Store under Argon or Nitrogen.[1][2]
- Temperature: -20°C (Freezer).
- Container: Tightly sealed glass with Teflon liner; parafilm is insufficient for long-term storage of aldehydes.[1][2]

## References

- PubChem. (2025).[2] 4-Phenylcyclohexane-1-carbaldehyde (Compound Summary).[1][2] National Library of Medicine.[2] [\[Link\]](#)
- Organic Syntheses. (1973).[2] Preparation of Cyclohexanecarbaldehydes via Wittig Reaction. Org.[1][2][5] Synth. Coll. Vol. 5. (General methodology reference). [\[Link\]](#)

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## Sources

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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)